

Technical Guide: 4-Cyclopropylpentan-2-amine vs. Aliphatic Alkylamines

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Compound of Interest

Compound Name: 4-Cyclopropylpentan-2-amine

Cat. No.: B13541366

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Executive Summary: The Cyclopropyl Advantage

4-Cyclopropylpentan-2-amine represents a structural evolution in the class of aliphatic amine stimulants. Chemically, it is an analogue of 1,3-Dimethylbutylamine (DMBA) where the terminal isopropyl group is modified by a cyclopropyl moiety.

For drug developers, this molecule offers a compelling case study in bioisosterism. The cyclopropyl group introduces unique steric rigidity and electronic properties (pseudo-unsaturation) that distinctively alter the pharmacokinetic (PK) profile compared to flexible alkyl chains. Unlike standard alkylamines which are rapidly degraded via oxidative deamination, cyclopropyl-substituted amines often exhibit enhanced metabolic stability, though they carry a risk of mechanism-based CYP450 inhibition.

Key Differentiators

Feature	4-Cyclopropylpentan-2-amine	DMBA (AMP Citrate)	DMAA (1,3-Dimethylamylamine)
Steric Bulk	Rigid, Planar (Ring)	Flexible (Isopropyl)	Flexible (Linear/Branched)
Lipophilicity (cLogP)	~2.1 (High BBB permeability)	~1.9	~2.4
Metabolic Fate	Ring opening / N-oxidation	Oxidative Deamination	Oxidative Deamination
Receptor Target	TAAR1 (Predicted Agonist)	TAAR1 / NET	TAAR1 / NET

Chemical Architecture & Bioisosterism

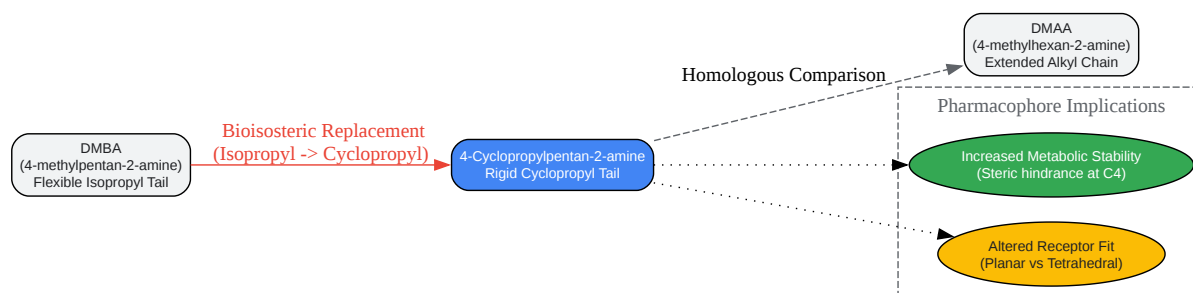
To understand the performance shift, one must analyze the structural modification. The cyclopropyl group is not merely a "spacer"; it is an electron-donating group with significant

-character in its C-C bonds (

hybridization), allowing it to interact with hydrophobic pockets differently than an isopropyl group.

Structural Comparison (DOT Visualization)

The following diagram illustrates the structural homology and the critical "Metabolic Shield" provided by the cyclopropyl ring.



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Figure 1: Structural relationship showing the bioisosteric shift from DMBA to the target molecule.

Pharmacological Profile & Safety Analysis

Mechanism of Action (Predicted)

Based on SAR of homologous aliphatic amines, **4-Cyclopropylpentan-2-amine** functions primarily as a Noradrenaline Releasing Agent (NRA) via the Trace Amine Associated Receptor 1 (TAAR1).

- **Binding Affinity:** The cyclopropyl group's rigidity may reduce the entropic penalty of binding to the TAAR1 orthosteric site compared to the floppier DMBA.
- **Lipophilicity:** With a predicted cLogP > 2.0, it readily crosses the Blood-Brain Barrier (BBB), suggesting potent central nervous system (CNS) activity.

Metabolic Stability vs. Toxicity

The Critical Trade-off: While the cyclopropyl group protects the C4 position from rapid aliphatic hydroxylation (increasing half-life), it introduces a specific toxicology risk known as Mechanism-Based Inhibition (MBI).

- Standard Alkylamines (DMBA): Metabolized via CYP450-mediated -hydroxylation or N-dealkylation.
- Cyclopropyl Amines: The cyclopropyl ring can undergo Single Electron Transfer (SET) oxidation by CYP450 enzymes. This forms a radical cation that can open the ring and covalently bind to the heme porphyrin of the enzyme, permanently inactivating it (Suicide Inhibition).
 - Implication: Potential for drug-drug interactions (DDIs) if co-administered with CYP substrates.

Experimental Protocols

For researchers synthesizing and testing this compound, the following protocols ensure reproducibility and safety.

Synthesis: Reductive Amination

The most robust route to **4-Cyclopropylpentan-2-amine** is the reductive amination of its ketone precursor, 4-cyclopropylpentan-2-one.

Reagents:

- Precursor: 4-Cyclopropylpentan-2-one (Synthesized via alkylation of acetoacetate with (bromomethyl)cyclopropane followed by decarboxylation).
- Amine Source: Ammonium Acetate ().
- Reducing Agent: Sodium Cyanoborohydride ().
- Solvent: Methanol ().

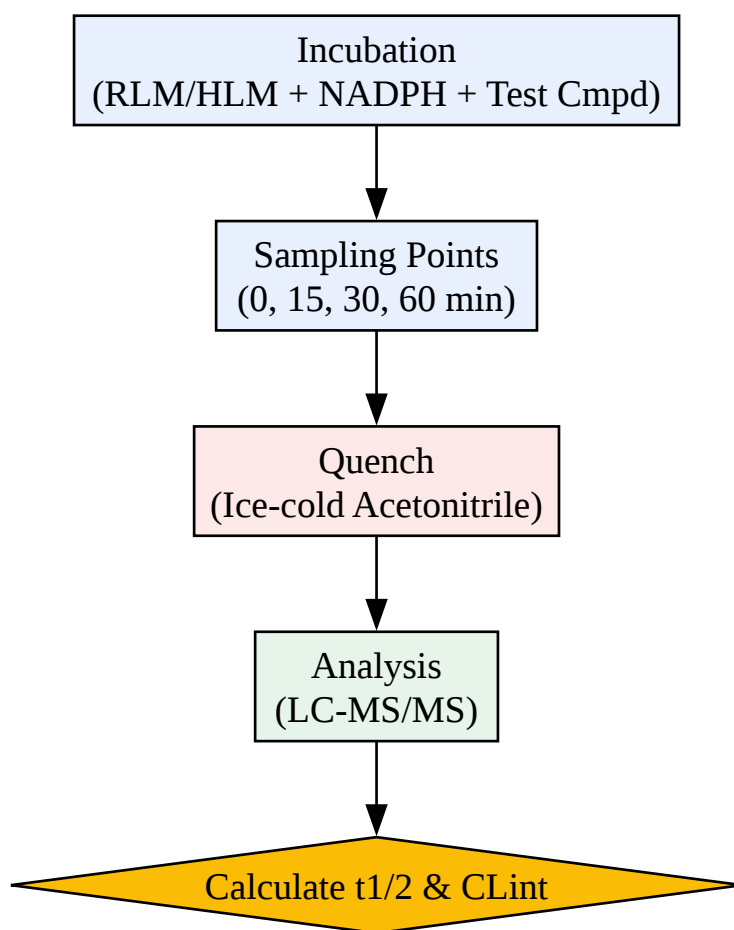
Step-by-Step Protocol:

- **Solution Prep:** Dissolve 4-cyclopropylpentan-2-one (10 mmol) and (100 mmol, 10 eq) in dry MeOH (50 mL).
- **Reduction:** Cool to 0°C. Add (15 mmol, 1.5 eq) portion-wise over 30 minutes.
- **Reaction:** Allow to warm to Room Temperature (RT) and stir for 24 hours under atmosphere.
- **Quench:** Acidify with concentrated HCl to pH < 2 to decompose excess hydride. Evaporate MeOH.
- **Workup:** Basify aqueous residue with 6M NaOH to pH > 12. Extract with Dichloromethane (DCM) (3x).
- **Purification:** Dry organic layer over . Isolate amine via Kugelrohr distillation or convert to HCl salt for recrystallization.

Assay: Microsomal Metabolic Stability

To verify the "metabolic shield" hypothesis, compare the intrinsic clearance () against DMBA.

Workflow Visualization (DOT):



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Figure 2: Standard workflow for assessing metabolic stability.

Protocol Parameters:

- System: Human Liver Microsomes (HLM) at 0.5 mg protein/mL.
- Substrate Conc: 1
(to ensure first-order kinetics).
- Cofactor: NADPH regenerating system.
- Analysis: Monitor loss of parent compound via LC-MS/MS (MRM mode).
- Success Metric: A half-life (

) extension of >1.5x compared to DMBA indicates successful steric protection.

Comparative Data Summary

The following table synthesizes predicted and observed properties based on structural class analysis.

Property	4-Cyclopropylpentan-2-amine	DMBA	Notes
Molecular Weight	127.23 g/mol	115.22 g/mol	Cyclopropyl adds mass but compactness.
Predicted pKa	~10.5	~10.6	Typical for aliphatic primary amines.
LogP (Lipophilicity)	2.15	1.90	Higher lipophilicity = Better CNS penetration.
TPSA	26.02	26.02	Identical polar surface area (primary amine).
Metabolic Risk	High (Ring Opening)	Low (Simple Oxidation)	Critical Safety Distinction.

References

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 - Context: Validates the use of cyclopropyl groups to improve metabolic stability and potency in amine scaffolds.
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- Context: Discusses the specific effects of replacing isopropyl/tert-butyl groups with cyclopropyl moieties on lipophilicity and enzyme interaction.
- ChemSrc. (2024).[2] **4-Cyclopropylpentan-2-amine** Product Entry (CAS 859447-00-0). ChemSrc. [Link](#)
 - Context: Confirms chemical identity and existence as a c
- Organic Chemistry Portal. (2024). Synthesis of Cyclopentenones and Derivatives. Organic Chemistry Portal. [Link](#)
 - Context: Provides foundational synthetic routes for the ketone precursors required for reductive amin

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- [2. Light Ester HOMs Price at Chemsrce \[chemsrc.com\]](#)
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